

# Application Notes and Protocols: $\alpha,\alpha$ -Dimethyl- $\gamma$ -butyrolactone in Organic Reactions

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## Compound of Interest

Compound Name:	<i>alpha,alpha</i> -Dimethyl- $\gamma$ -butyrolactone
Cat. No.:	B1220169

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This document provides detailed application notes and experimental protocols concerning the use of  $\alpha,\alpha$ -Dimethyl- $\gamma$ -butyrolactone as a solvent and reagent in organic synthesis. While direct literature on its application as a solvent is limited, its properties suggest potential as a polar aprotic solvent, analogous to  $\gamma$ -butyrolactone (GBL) and the green solvent  $\gamma$ -valerolactone (GVL).

## Physicochemical Properties

$\alpha,\alpha$ -Dimethyl- $\gamma$ -butyrolactone, a colorless liquid, possesses properties that make it an interesting candidate for a reaction solvent. A summary of its key physical and chemical data is presented below, with comparisons to the widely used  $\gamma$ -butyrolactone.

Property	$\alpha,\alpha$ -Dimethyl- $\gamma$ -butyrolactone	$\gamma$ -Butyrolactone (GBL)	Reference(s)
Molecular Formula	$C_6H_{10}O_2$	$C_4H_6O_2$	<a href="#">[1]</a>
Molecular Weight	114.14 g/mol	86.09 g/mol	<a href="#">[1]</a>
CAS Number	3709-08-8	96-48-0	<a href="#">[1]</a>
Appearance	Colorless liquid	Colorless, oily liquid	<a href="#">[2]</a>
Boiling Point	194 °C at 27 mmHg	204-205 °C	<a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	6 °C	-45 °C	<a href="#">[2]</a> <a href="#">[3]</a>
Density	0.995 g/cm <sup>3</sup>	1.12 g/mL at 25 °C	<a href="#">[2]</a> <a href="#">[3]</a>
Solubility	Miscible with many organic solvents	Miscible with water, ethanol, acetone, benzene, and ether	<a href="#">[3]</a>
Safety	Combustible liquid.	Harmful if swallowed, causes serious eye damage, may cause drowsiness or dizziness.	<a href="#">[4]</a> <a href="#">[5]</a>

## Potential Applications as a Solvent

Based on its structure as a polar aprotic lactone,  $\alpha,\alpha$ -dimethyl- $\gamma$ -butyrolactone can be considered a potential solvent for a variety of organic reactions, particularly those requiring a high boiling point and the ability to dissolve polar and nonpolar reactants. Its dimethyl substitution at the  $\alpha$ -position may offer different solubility and stability profiles compared to unsubstituted GBL.

Potential advantages:

- High Boiling Point: Suitable for reactions requiring elevated temperatures.
- Polar Aprotic Nature: Capable of dissolving a wide range of organic compounds and salts, which is beneficial for reactions involving polar intermediates or reagents.[\[6\]](#)

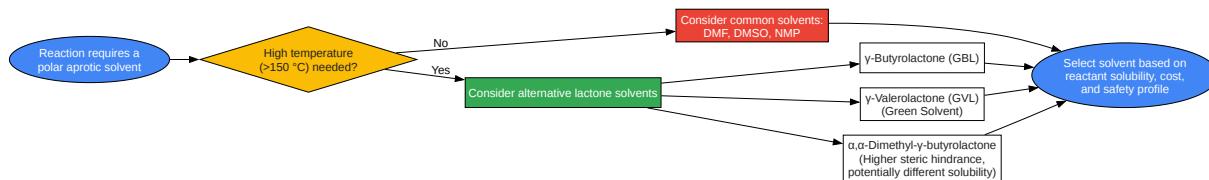
- Increased Stability: The gem-dimethyl group may impart greater stability against certain reaction conditions compared to GBL.

#### Hypothesized Applications in Organic Reactions:

While specific literature examples are scarce, its properties suggest potential utility in reactions such as:

- Nucleophilic Substitution Reactions: Its polar nature can help to stabilize charged intermediates.
- Polymerization Reactions: GBL is a known solvent for various polymers, and its dimethylated analog could serve a similar role, potentially with altered solubility characteristics for specific polymers.<sup>[3][7]</sup>
- Palladium-Catalyzed Cross-Coupling Reactions: The high boiling point and polarity could be advantageous in reactions like Suzuki or Heck couplings, which often benefit from polar aprotic solvents.

Below is a logical workflow for considering  $\alpha,\alpha$ -Dimethyl- $\gamma$ -butyrolactone as a solvent substitute.



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